

Proper Disposal of Cashmeran: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Cashmeran

Cat. No.: B120643

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Providing essential safety and logistical information for the proper handling and disposal of **Cashmeran** is critical for ensuring laboratory safety and environmental protection. This guide offers procedural, step-by-step guidance for researchers, scientists, and drug development professionals.

Cashmeran, a synthetic fragrance ingredient also known as 1,1,2,3,3-pentamethyl-1,2,3,5,6,7-hexahydro-4H-inden-4-one, requires careful management due to its potential environmental impact and irritant properties.^{[1][2]} Adherence to proper disposal protocols is paramount to mitigate risks.

Chemical and Physical Properties

A thorough understanding of **Cashmeran**'s properties is the first step in safe handling and disposal.

Property	Value	Source
Chemical Formula	C ₁₄ H ₂₂ O	[1][3][4]
Molar Mass	206.33 g/mol	[1]
Appearance	White to off-white solid or crystalline powder	[1][4]
Melting Point	27 °C	[1][3][4]
Boiling Point	Approximately 256-286 °C (decomposes > 220°C)	[1][3][4]
Flash Point	94 °C - 127 °C	[1][4][5]
Water Solubility	49.1 mg/L at 20°C	[1]
Vapor Pressure	1 Pa (approx. 0.0075 mmHg) at 25°C	[1]

Ecotoxicity Data

Cashmeran is classified as toxic to aquatic life with long-lasting effects (H411), making proper disposal essential to prevent environmental contamination.[1][2][6]

Organism	Test Type	Endpoint	Value (mg/L)	Method/Source
Fish (Oryzias latipes)	Acute (96h)	LC50	1.7 - 2.12	[1][7][8]
Daphnia magna	Acute (48h)	EC50	1.5	[1][7]
Algae (P. subcapitata)	Acute (72h)	EC50 (growth)	10	[1][7]
Fish (Danio rerio)	Chronic	NOEC	0.16	[1]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **Cashmeran** in a laboratory setting.

1. Personal Protective Equipment (PPE): Before handling **Cashmeran**, ensure appropriate PPE is worn, including:

- Chemical-resistant gloves (e.g., nitrile)
- Safety glasses or goggles
- Laboratory coat

2. Waste Collection:

- Solid Waste: Collect solid **Cashmeran**, contaminated materials (e.g., weigh boats, filter paper), and spill cleanup materials in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: For solutions containing **Cashmeran**, use a designated hazardous waste container for flammable organic liquids. Do not mix with incompatible waste streams.
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate must be collected as hazardous waste. Puncture the container to prevent reuse.^[7]

3. Spill Management: In the event of a spill:

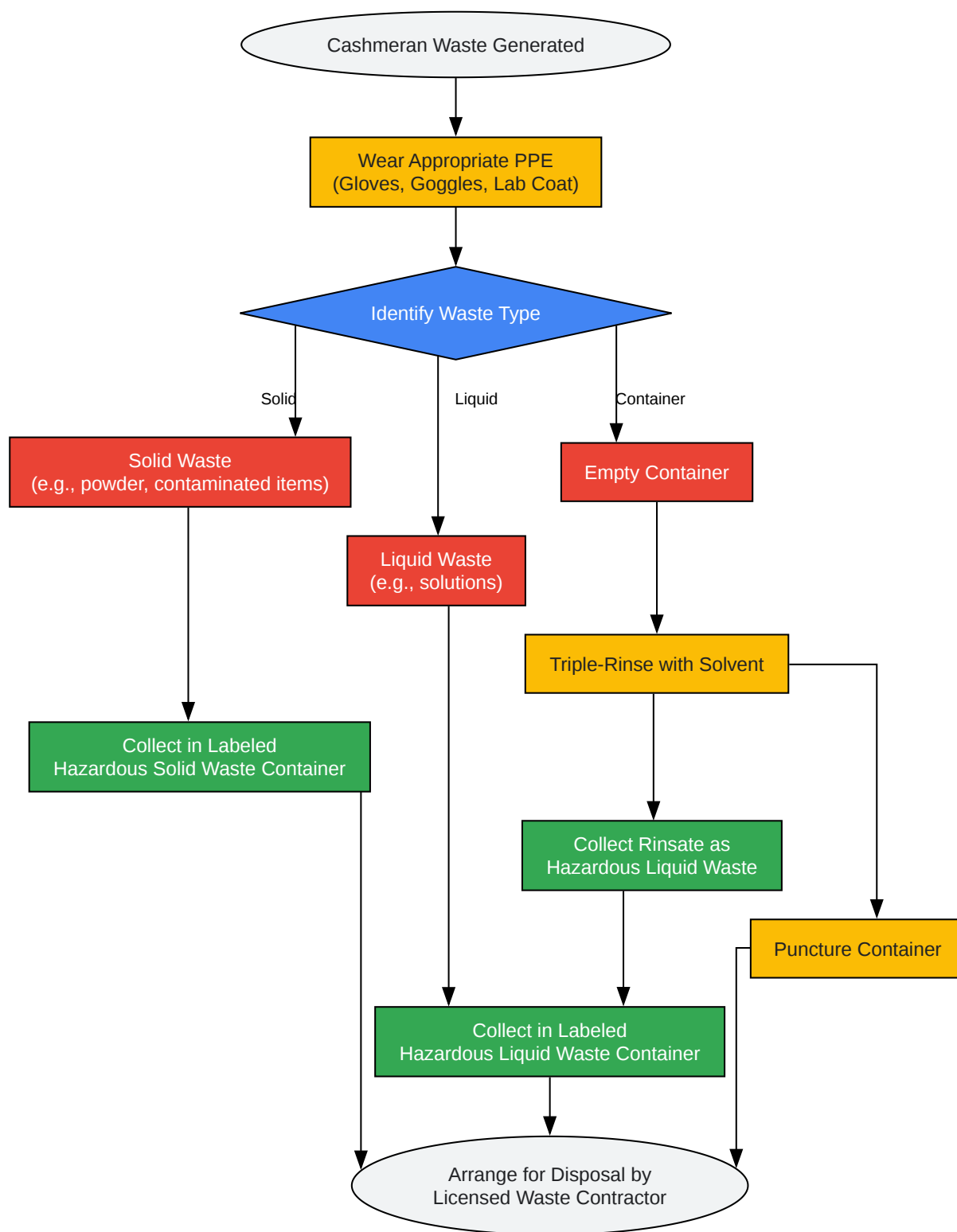
- Evacuate non-essential personnel from the immediate area.
- Ensure adequate ventilation.
- Remove all sources of ignition.^[7]
- Absorb liquid spills with an inert material such as vermiculite, dry sand, or earth.^[9]
- For solid spills, carefully sweep or scoop the material to avoid dust formation.

- Collect all contaminated materials and place them in a sealed, labeled hazardous waste container for disposal.[\[7\]](#)[\[9\]](#)

4. Disposal Pathway:

- Do not dispose of **Cashmeran** down the drain or in regular trash.[\[7\]](#)[\[10\]](#) Its aquatic toxicity can harm the environment.
- All waste containing **Cashmeran** must be disposed of through a licensed chemical waste disposal company.
- Follow all local, regional, and national regulations for hazardous waste disposal.[\[9\]](#)

Below is a diagram illustrating the decision-making process for the proper disposal of **Cashmeran**.



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Caption: Workflow for the proper disposal of **Cashmeran** waste.

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References

- 1. grokipedia.com [grokipedia.com]
- 2. Cashmeran® (CAS 33704-61-9) – Premium Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 3. Cashmeran - Wikipedia [en.wikipedia.org]
- 4. worldofaromas.com [worldofaromas.com]
- 5. Perfumers Apprentice - Cashmeran® (IFF) ** [shop.perfumersapprentice.com]
- 6. johndwalsh.com [johndwalsh.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 9. vigon.com [vigon.com]
- 10. Safe Use and Disposal of Household Chemicals | New Mexico State University - BE BOLD. Shape the Future. [pubs.nmsu.edu]
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